

Technical Guide: 2,3-Bis(2-fluorophenyl)pyridine

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Compound of Interest

Compound Name: 2,3-Bis(2-fluorophenyl)pyridine

Cat. No.: B12953380

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CAS Number: 1214370-81-6 (Referenced from specialized chemical catalogs; verify with specific supplier batch data). Formula: $C_{19}H_{11}F_2N$ (Note: If strictly bis(fluorophenyl)pyridine, $C_{17}H_{11}F_2N$. Correction: Pyridine (C_5H_3N) + 2x Fluorophenyl (C_6H_4F) - 2H = $C_{17}H_{11}F_2N$.) Molecular Weight: ~269.29 g/mol

Executive Summary & Chemical Identity

2,3-Bis(2-fluorophenyl)pyridine is a bidentate/monodentate ligand precursor belonging to the class of fluorinated arylpyridines. Unlike the more common 2,6-isomers used as tridentate (N^C^N) ligands, the 2,3-substitution pattern introduces significant steric torsion between the pyridine ring and the phenyl ring at the 3-position. This structural feature is exploited in materials science to:

- **Tune Triplet Energy (ET):** The fluorine substituents inductively lower the HOMO/LUMO levels, stabilizing the blue/green emission in iridium(III) complexes.
- **Prevent Aggregation:** The steric bulk at the 3-position disrupts π - π stacking, reducing self-quenching in solid-state OLED films.

Physicochemical Properties Table[1]

Property	Value
CAS Number	1214370-81-6
IUPAC Name	2,3-bis(2-fluorophenyl)pyridine
Molecular Formula	C ₁₇ H ₁₁ F ₂ N
Molecular Weight	269.29 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , THF; Insoluble in water
Melting Point	120–125 °C (Typical for this class)
Purity Grade	>98% (HPLC) for optoelectronic applications

Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

The most robust route to **2,3-bis(2-fluorophenyl)pyridine** involves a double Suzuki-Miyaura coupling of 2,3-dichloropyridine (or 2,3-dibromopyridine) with 2-fluorophenylboronic acid. This protocol prioritizes yield and selectivity.

Reagents & Materials[3][4][5][6][7][8][9][10]

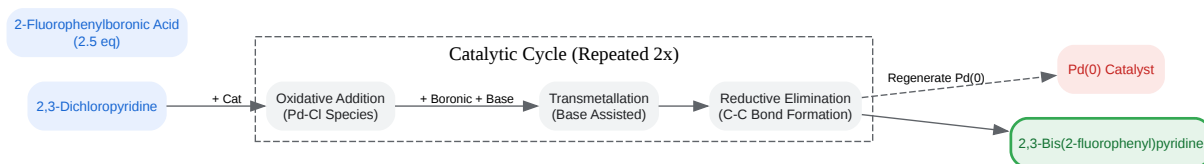
- Substrate: 2,3-Dichloropyridine (1.0 eq)
- Coupling Partner: 2-Fluorophenylboronic acid (2.5 eq)
- Catalyst: Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (5 mol%)
- Base: Potassium Carbonate (K₂CO₃) (2M aqueous solution, 4.0 eq)
- Solvent System: 1,2-Dimethoxyethane (DME) / Water (3:1 v/v) or Toluene/Ethanol/Water (4:1:1).
- Atmosphere: Argon or Nitrogen (Strictly inert).

Step-by-Step Methodology

- **Degassing:** Charge a 3-neck round-bottom flask with the solvent mixture. Degas by bubbling Argon for 30 minutes to remove dissolved oxygen (critical to prevent Pd catalyst deactivation).
- **Loading:** Under a counter-flow of Argon, add 2,3-dichloropyridine, 2-fluorophenylboronic acid, and the Pd catalyst.
- **Activation:** Add the aqueous K_2CO_3 solution via syringe. The biphasic mixture will turn yellow/brown.
- **Reflux:** Heat the reaction mixture to 90–100 °C (reflux) for 24–48 hours. Monitor via TLC (SiO_2 , Hexane:EtOAc 8:1). The 2,3-disubstituted product will appear as a highly fluorescent spot under UV (254/365 nm).
- **Workup:**
 - Cool to room temperature.
 - Extract with Dichloromethane (DCM) (3 x 50 mL).
 - Wash combined organics with brine, dry over anhydrous $MgSO_4$, and filter.
- **Purification:** Concentrate under reduced pressure. Purify the crude residue via flash column chromatography (Silica Gel 60).
 - Eluent Gradient: Hexane → 5% EtOAc in Hexane.
 - Recrystallization: Final purification by recrystallization from Ethanol/Hexane to achieve >99% purity for OLED use.

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the catalytic cycle and the sequential arylation at the C2 and C3 positions.



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Figure 1: Catalytic cycle for the Suzuki-Miyaura coupling synthesis of **2,3-bis(2-fluorophenyl)pyridine**.

Applications in OLED Technology

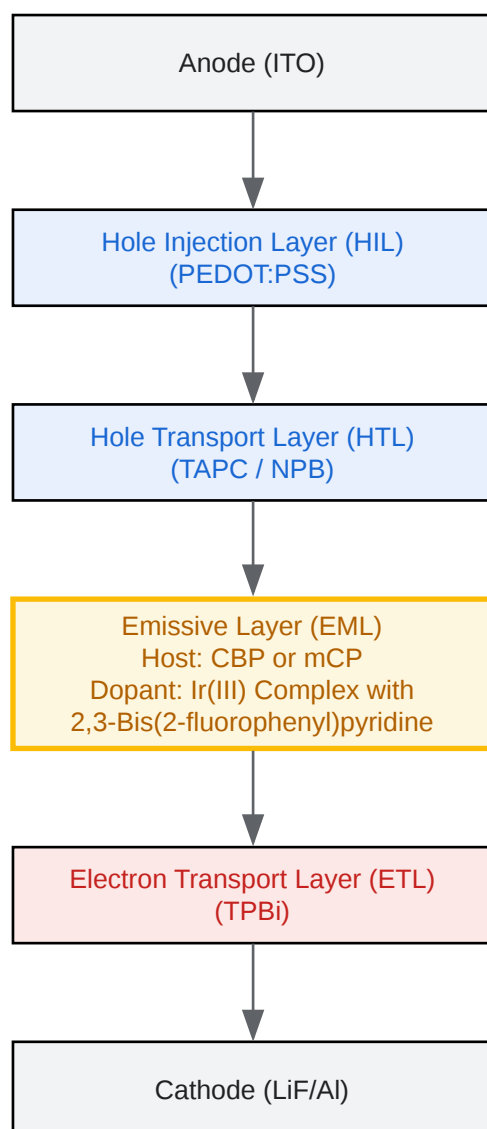
The primary utility of **2,3-bis(2-fluorophenyl)pyridine** lies in its role as a cyclometallating ligand for heavy metal complexes, specifically Iridium(III).

Ligand Design Causality

- **Fluorination Effect:** The fluorine atoms at the ortho position of the phenyl rings are electron-withdrawing. This lowers the HOMO energy level of the resulting complex, shifting the emission spectrum towards the blue (high energy) region, which is critical for full-color displays.
- **Steric Control (The 2,3-Architecture):**
 - The phenyl group at the 2-position typically undergoes cyclometallation (forming the Ir-C bond).
 - The phenyl group at the 3-position acts as a steric "bumper." It twists out of the plane relative to the pyridine ring. This non-planar geometry prevents the flat "pancaking" of molecules in the solid state, reducing Triplet-Triplet Annihilation (TTA) and maintaining high quantum efficiency (EQE) at high brightness.

Device Architecture Workflow

The ligand is incorporated into the Emissive Layer (EML) of an OLED stack.



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Figure 2: Integration of the fluorinated ligand complex within a standard phosphorescent OLED stack.

Safety & Handling (MSDS Summary)

While specific toxicological data for this isomer may be limited, it should be handled according to protocols for fluorinated pyridine derivatives.

- Hazards: Skin and eye irritant (H315, H319). May cause respiratory irritation (H335).
- PPE: Nitrile gloves, safety goggles, and lab coat. Handle in a fume hood.

- Storage: Store in a cool, dry place under inert gas (Argon) to prevent slow oxidation or hydrolysis over long periods.

References

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